

Application Notes and Protocols for 2-Chloro-1,3-dinitrobenzene

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Compound of Interest

Compound Name: 2-Chloro-1,3-dinitrobenzene

Cat. No.: B1198899

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and disposal of **2-Chloro-1,3-dinitrobenzene** in a laboratory setting. Adherence to these guidelines is critical to ensure personnel safety and minimize environmental impact.

Chemical and Physical Properties

2-Chloro-1,3-dinitrobenzene is a yellow crystalline solid.^[1] It is important to be aware of its physical and chemical properties for safe handling and storage.

| Property | Value | Citations |
|---------------------|---|-----------|
| CAS Number | 606-21-3 | [1] |
| Molecular Formula | C ₆ H ₃ ClN ₂ O ₄ | [2] |
| Molecular Weight | 202.55 g/mol | [2] |
| Appearance | Yellow crystals | [1] |
| Melting Point | 86-88 °C | [2] |
| Boiling Point | 315 °C at 760 mmHg | [1] |
| Solubility | Soluble in ethanol, ether, and toluene. Practically insoluble in water. | [2] |
| Storage Temperature | Store at 4°C. | |

Hazard Identification and Safety Precautions

2-Chloro-1,3-dinitrobenzene is classified as a hazardous substance with significant health risks.

GHS Hazard Statements:

- H301: Toxic if swallowed.[3]
- H311: Toxic in contact with skin.[3]
- H330: Fatal if inhaled.[3]
- H373: May cause damage to organs through prolonged or repeated exposure.[3]
- H410: Very toxic to aquatic life with long lasting effects.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Chloro-1,3-dinitrobenzene** to prevent exposure.

| PPE Category | Specifications | Citations |
|------------------------|--|-----------|
| Eye/Face Protection | Tightly fitting safety goggles or a face shield. | [3] |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for integrity before each use. | [3] |
| Body Protection | Laboratory coat, fully buttoned. A chemical-resistant apron is also recommended. | [3] |
| Respiratory Protection | A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required if there is a risk of inhaling dust or vapors. | [3] |

Experimental Protocols

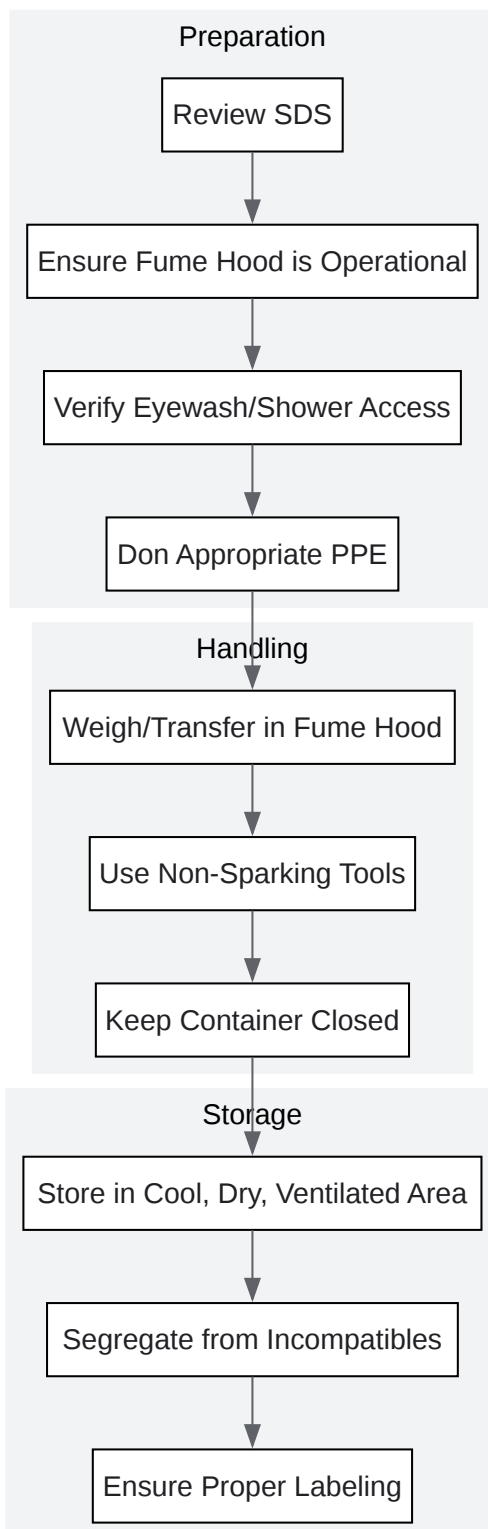
Safe Handling Protocol

Adherence to this protocol is mandatory to minimize the risk of exposure during the handling of **2-Chloro-1,3-dinitrobenzene**.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood.
 - Ensure that an eyewash station and a safety shower are readily accessible.
 - Before starting any work, review the Safety Data Sheet (SDS) for **2-Chloro-1,3-dinitrobenzene**.[\[1\]](#)
- Handling the Chemical:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[3\]](#)
- Weigh and transfer the chemical in a fume hood to prevent the release of dust.
- Use non-sparking tools to prevent ignition.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[3\]](#)
 - The storage container must be clearly labeled as "Toxic" and with the appropriate GHS pictograms.

Workflow for Safe Handling of 2-Chloro-1,3-dinitrobenzene

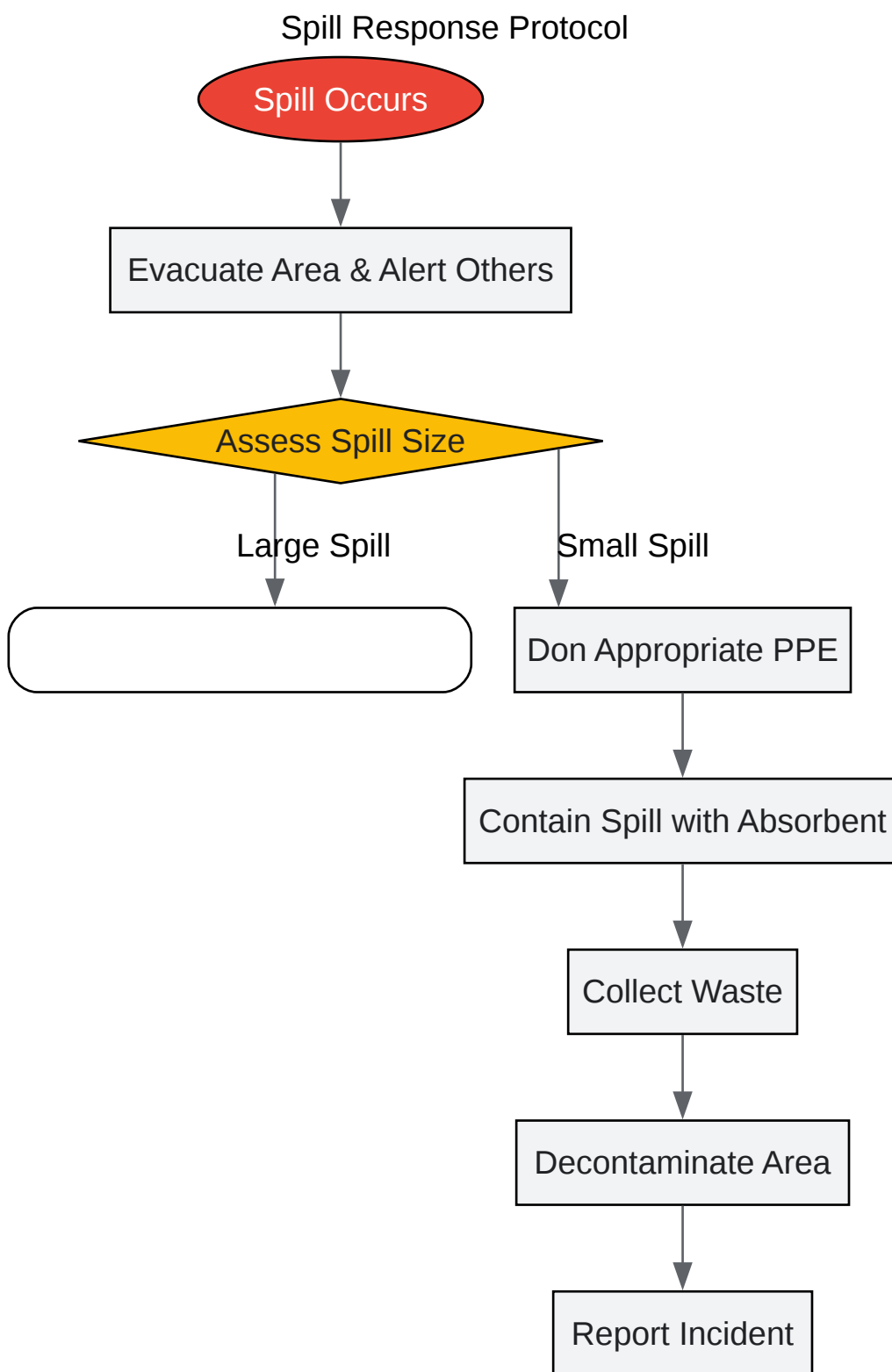
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Caption: Safe Handling Workflow

Spill Cleanup Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Immediate Response:
 - Evacuate all non-essential personnel from the spill area.
 - Alert others in the vicinity.
 - If the spill is large or you are unsure how to proceed, contact the institution's emergency response team.
- Spill Containment and Cleanup (for small, manageable spills):
 - Don the appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial spill absorbents). Do not use combustible materials like paper towels.
 - Carefully sweep the absorbed material into a labeled, sealable container for hazardous waste.^[4] Avoid creating dust.
 - Decontaminate the spill area with a suitable solvent (e.g., ethanol), followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.^[4]
- Reporting:
 - Report the spill to the laboratory supervisor and the designated safety officer.



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Caption: Spill Response Workflow

Disposal Protocol

Dispose of **2-Chloro-1,3-dinitrobenzene** and any contaminated materials as hazardous waste. Never dispose of this chemical down the drain or in the regular trash.^[5]

Waste Collection

- Solid Waste:
 - Collect solid **2-Chloro-1,3-dinitrobenzene** waste and contaminated materials (e.g., absorbent pads, gloves) in a designated, leak-proof, and clearly labeled hazardous waste container.^[5]
- Liquid Waste:
 - If dissolved in a solvent, collect the solution in a compatible, sealed, and labeled hazardous waste container.

Potential In-Lab Degradation Method (for consideration)

The following protocol is based on the reductive degradation of 1,3-dinitrobenzene by alkaline ascorbic acid and may be adaptable for **2-Chloro-1,3-dinitrobenzene**.^[6] This procedure should be performed in a fume hood with appropriate PPE.

Materials:

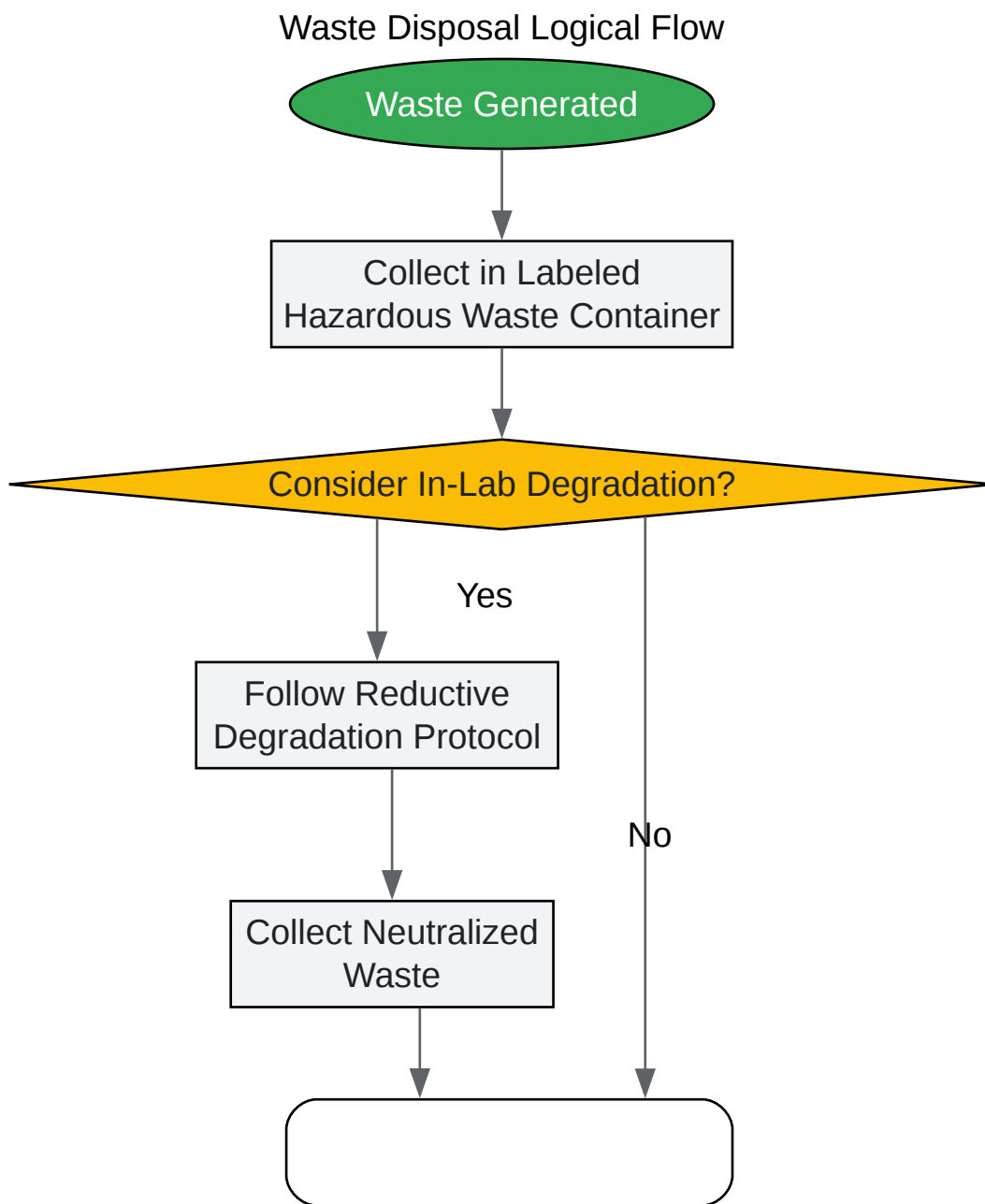
- Sodium hydroxide (NaOH)
- Ascorbic acid (Vitamin C)
- Stir plate and stir bar
- Beaker or flask

Procedure:

- For each gram of **2-Chloro-1,3-dinitrobenzene** waste, prepare a solution of approximately 100 mL of water.

- Slowly add sodium hydroxide to the solution to raise the pH significantly (e.g., to achieve a concentration of 0.5-1 M NaOH).
- Add a molar excess of ascorbic acid (e.g., 2-5 times the molar amount of the dinitrobenzene compound).
- Stir the mixture at room temperature. The degradation is reported to be rapid for 1,3-dinitrobenzene, with near-complete removal within 30 minutes.[\[6\]](#)
- After the reaction is complete, neutralize the solution with a suitable acid (e.g., hydrochloric acid) to a pH between 6 and 8.
- Dispose of the neutralized solution as hazardous waste according to institutional guidelines.

Note: This is a potential degradation method and should be validated on a small scale before being implemented for larger quantities of waste. The degradation products should be considered hazardous and disposed of accordingly.



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Caption: Waste Disposal Logic

Emergency Procedures

First Aid Measures

Immediate action is crucial in case of exposure.

| Exposure Route | First Aid Procedure | Citations |
|----------------|---|-----------|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. | [3] |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. | [1] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. | [1] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. | [1] |

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Thermal decomposition can produce toxic gases, including nitrogen oxides and hydrogen chloride.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

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References

- 1. fishersci.com [fishersci.com]
- 2. 2-Chloro-1,3-dinitrobenzene | 606-21-3 [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. ccny.cuny.edu [ccny.cuny.edu]
- 5. vumc.org [vumc.org]
- 6. 1,3-Dinitrobenzene reductive degradation by alkaline ascorbic acid - Reaction mechanisms, degradation pathways and reagent optimization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
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